

Proper Disposal Procedures for AC-94149

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Compound of Interest

Compound Name: AC-94149

Cat. No.: B050279

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The following document provides comprehensive guidance on the safe and compliant disposal of **AC-94149**. This guide is intended for researchers, scientists, and drug development professionals to ensure that disposal procedures minimize risk and adhere to environmental regulations.

Immediate Safety and Handling

Before beginning any disposal-related activities, it is imperative to handle **AC-94149** in a controlled environment, such as a chemical fume hood, to minimize inhalation exposure. All personnel must be equipped with the appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety goggles or a face shield.
- Body Protection: A lab coat or other protective clothing.

Quantitative Data Summary

The following table summarizes the key hazard information for a representative toxic solid organic compound. This data is essential for risk assessment and proper waste categorization.

Parameter	Value	Reference
UN Number	2811	[1]
UN Proper Shipping Name	TOXIC SOLID, ORGANIC, N.O.S.	[1]
Transport Hazard Class	6.1 (Toxic substances)	[1]
Packing Group	III (Substance presenting low danger)	[1]
GHS Hazard Statements	H301: Toxic if swallowed H317: May cause an allergic skin reaction H361: Suspected of damaging fertility or the unborn child H402: Harmful to aquatic life	[1]
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant	[1]

Experimental Protocols: Step-by-Step Disposal Procedure

Adherence to a strict procedural protocol is critical for the safe disposal of **AC-94149**. The following steps provide a clear methodology for managing this chemical waste.

Step 1: Waste Segregation and Containment

- Segregation: Do not mix **AC-94149** waste with other laboratory waste streams. It must be kept separate to ensure proper handling and final disposal.[1]
- Containment: Store the waste in its original container if possible. If not, use a clearly labeled, compatible, and tightly sealed waste container.[1]
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name (**AC-94149**), and the date accumulation started.[2]

Step 2: Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is required to contain the material and protect laboratory personnel.

- Evacuate: Clear the immediate area of all personnel to prevent exposure.[\[1\]](#)
- Contain: Use appropriate absorbent materials to contain the spill. Avoid creating dust during cleanup.[\[1\]](#)
- Collect: Carefully collect the spilled material and absorbent into a designated hazardous waste container.[\[1\]](#)
- Decontaminate: Clean the spill area with soap and water, and collect all cleaning materials as hazardous waste.[\[1\]](#)

Step 3: Storage

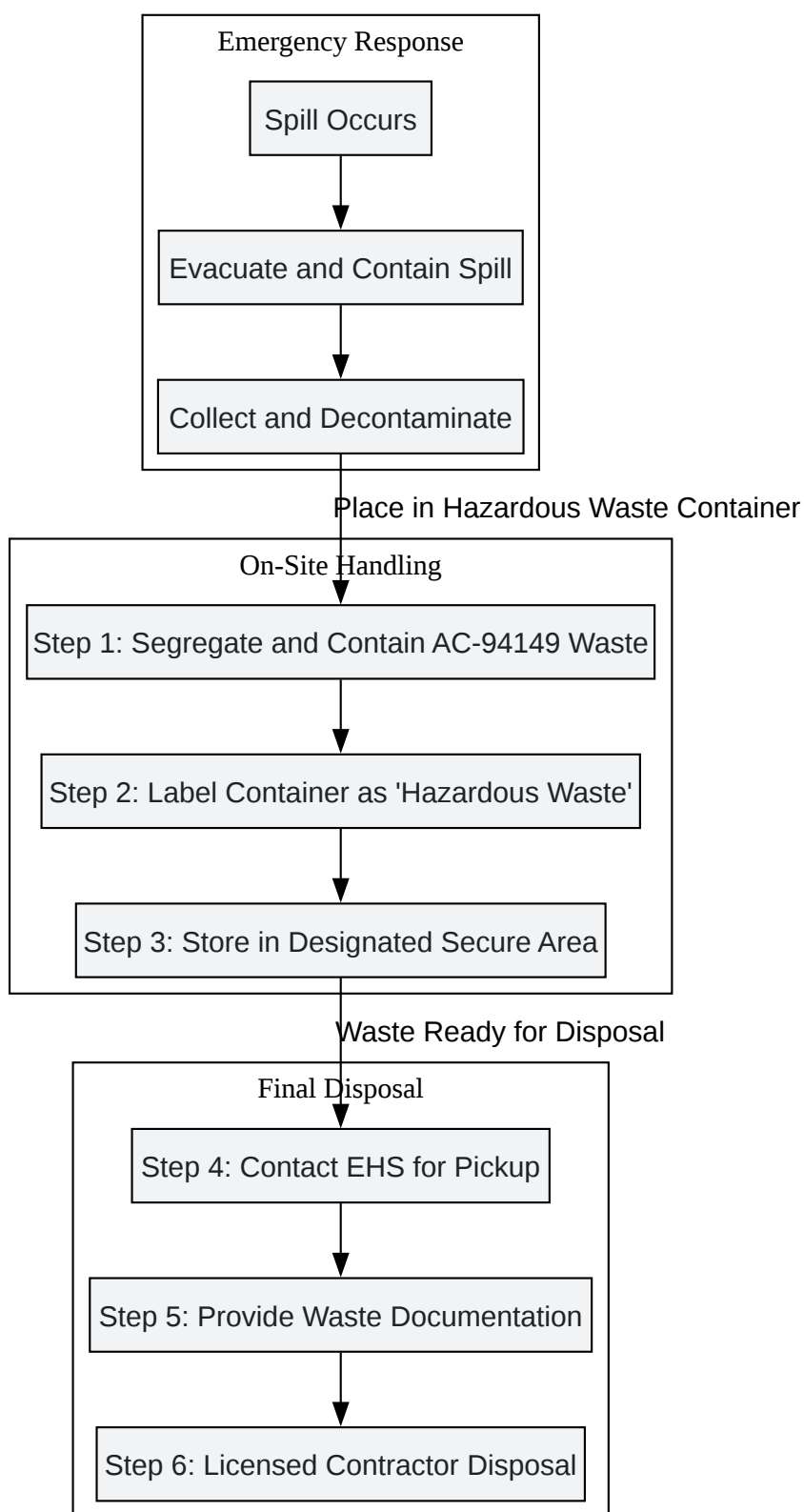
- Location: Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Duration: Adhere to institutional and local regulations regarding the maximum allowable time for storing hazardous waste on-site.

Step 4: Final Disposal

The final disposal of **AC-94149** waste must be conducted by a licensed and certified hazardous waste disposal company.

- Engage a Professional Service: Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup by a licensed hazardous waste contractor.[\[1\]](#)
- Provide Documentation: Furnish the disposal company with a complete and accurate description of the waste, including a Safety Data Sheet (SDS) if available.[\[1\]](#)

Disposal Workflow



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Caption: **AC-94149** Disposal Workflow

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References

- 1. benchchem.com [benchchem.com]
- 2. offices.austincc.edu [offices.austincc.edu]
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